

Safety and handling precautions for Fmoc-DL-Nle-OH

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Compound of Interest

Compound Name: *Fmoc-DL-Nle-OH*

Cat. No.: *B557656*

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An In-depth Technical Guide on the Safety and Handling of **Fmoc-DL-Nle-OH**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following guide is compiled from publicly available safety data sheets (SDS) for structurally similar compounds, including Fmoc-D-Nle-OH, Fmoc-L-Nle-OH, and other Fmoc-protected amino acids. A specific Safety Data Sheet for **Fmoc-DL-Nle-OH** (CAS No. 144701-20-2) was not readily available. Therefore, this document should be used as a guideline, and a comprehensive risk assessment should be conducted by qualified personnel before handling this chemical.

Chemical Identification and Properties

Fmoc-DL-Nle-OH is a non-proteinogenic amino acid derivative commonly used in peptide synthesis. The Fmoc (9-fluorenylmethyloxycarbonyl) group is a base-labile protecting group for the amino functionality.

Table 1: Physical and Chemical Properties of Fmoc-Norleucine Derivatives

Property	Data	Source(s)
Chemical Name	N- α -(9-Fluorenylmethoxycarbonyl)-DL-norleucine	N/A
Synonyms	Fmoc-DL-Nle-OH	N/A
CAS Number	144701-20-2	[1]
Molecular Formula	C ₂₁ H ₂₃ NO ₄	[2][3][4][5]
Molecular Weight	353.41 g/mol	[2][6]
Appearance	White to off-white powder or crystalline solid	[2][7]
Melting Point	135-147 °C (for L-isomer)	[2][8]
Solubility	Soluble in Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), Chloroform, Dichloromethane, Ethyl Acetate, and Acetone.	[2][7]
Storage Temperature	2-8 °C, desiccated and protected from light.	[6]

Hazard Identification and GHS Classification

Based on data for similar Fmoc-amino acids, **Fmoc-DL-Nle-OH** may be classified as follows. Users should verify the classification with a specific SDS if available.

Table 2: GHS Hazard Classification (Based on Analogs)

Hazard Class	Category	Hazard Statement	Source(s)
Skin Irritation	2	H315: Causes skin irritation	[9][10]
Eye Irritation	2A	H319: Causes serious eye irritation	[9][10]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation	[9]

GHS Pictogram:

 alt text

Signal Word: Warning

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[9]
- P264: Wash skin thoroughly after handling.[9]
- P271: Use only outdoors or in a well-ventilated area.[9]
- P280: Wear protective gloves/ eye protection/ face protection.[9]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[9]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [9]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]
- P312: Call a POISON CENTER/doctor if you feel unwell.[9]

- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[9]
- P501: Dispose of contents/ container to an approved waste disposal plant.[9]

Experimental Protocols

General Handling and Storage Protocol

- Receipt and Inspection: Upon receipt, inspect the container for any damage.
- Storage: Store the container tightly sealed in a dry, cool (2-8°C), and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[6][11] Protect from light.
- Dispensing: When weighing and dispensing the powder, use a chemical fume hood to avoid inhalation of dust.[12][13] Use non-sparking tools.[14]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses with side shields or goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile). [9] If dust generation is significant, use a NIOSH-approved respirator.[9]
- Hygiene: Wash hands thoroughly after handling.[9] Do not eat, drink, or smoke in the laboratory.

Spill Response Protocol

- Evacuation: Evacuate the immediate area of the spill.
- Ventilation: Ensure the area is well-ventilated.
- Containment: Prevent the powder from spreading or entering drains.[9][15]
- Cleanup:
 - For small spills, carefully sweep up the solid material, avoiding dust generation.[16]
 - Place the spilled material into a suitable, labeled container for disposal.[11]
 - Clean the spill area with a damp cloth or paper towel.

- Decontamination: Decontaminate all equipment used for cleanup.
- Waste Disposal: Dispose of the waste in accordance with local, state, and federal regulations.[\[9\]](#)[\[11\]](#)

First Aid Measures

Table 3: First Aid Procedures

Exposure Route	Procedure	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.	[9] [11] [17]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops or persists.	[9] [11] [17]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.	[9] [11] [17]
Ingestion	Do NOT induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.	[11] [17]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[16\]](#)[\[17\]](#)
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon oxides and nitrogen oxides.[\[11\]](#)[\[17\]](#)

- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[11][17]

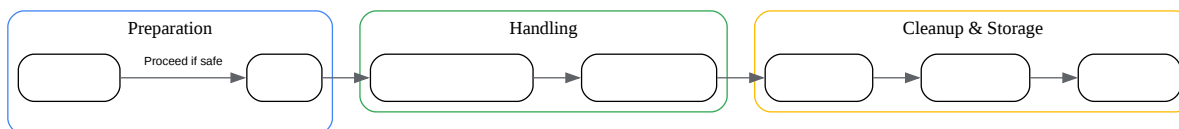
Stability and Reactivity

- Reactivity: No specific reactivity data is available.
- Chemical Stability: Stable under recommended storage conditions.
- Conditions to Avoid: Avoid moisture and exposure to light.[12]
- Incompatible Materials: Strong oxidizing agents.[11]
- Hazardous Decomposition Products: Carbon monoxide, carbon dioxide, and nitrogen oxides.[17]

Toxicological Information

To the best of our knowledge, the chemical, physical, and toxicological properties of **Fmoc-DL-Nle-OH** have not been thoroughly investigated.[11] The primary hazards are expected to be irritation to the skin, eyes, and respiratory system.[9][10]

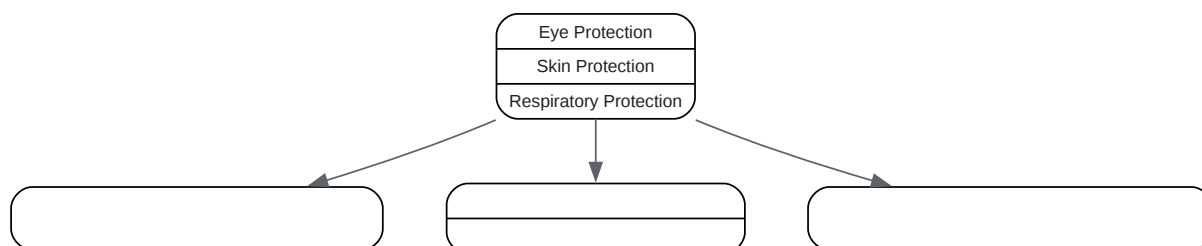
Visualizations



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Caption: General workflow for handling **Fmoc-DL-Nle-OH**.

Personal Protective Equipment (PPE) for Fmoc-DL-Nle-OH

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Caption: Recommended Personal Protective Equipment (PPE).

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